

# Einecs 283-783-3 proper disposal procedures

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## Compound of Interest

Compound Name: *Einecs 283-783-3*

Cat. No.: *B15182967*

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## Disclaimer: Chemical Identification

The provided Einecs number 283-783-3 does not correspond to a single, uniquely identifiable chemical substance in standard chemical databases. However, extensive research indicates a likely association with the substance Fmoc-6-aminohexanoic acid (CAS: 88574-06-5).

Therefore, the following safety and disposal information is provided for this specific chemical. It is crucial to confirm the identity of your substance before following these procedures.

## Proper Disposal Procedures for Fmoc-6-aminohexanoic acid (CAS: 88574-06-5)

This document provides essential safety and logistical information for the proper disposal of Fmoc-6-aminohexanoic acid, intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

Before handling Fmoc-6-aminohexanoic acid, it is imperative to be familiar with its potential hazards and the necessary safety measures.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.<sup>[1]</sup>

- Hand Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.[1]
- Skin and Body Protection: Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
- Respiratory Protection: A dust respirator should be used to avoid inhalation of the product. Use an approved/certified respirator or equivalent.[2]

#### General Handling Advice:

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Use only outdoors or in a well-ventilated area.[3]
- Wash face, hands, and any exposed skin thoroughly after handling.[3]
- Keep away from heat and sources of ignition.[2]

## Step-by-Step Disposal Protocol

The disposal of Fmoc-6-aminohexanoic acid and its containers must be conducted in accordance with federal, state, and local environmental control regulations.

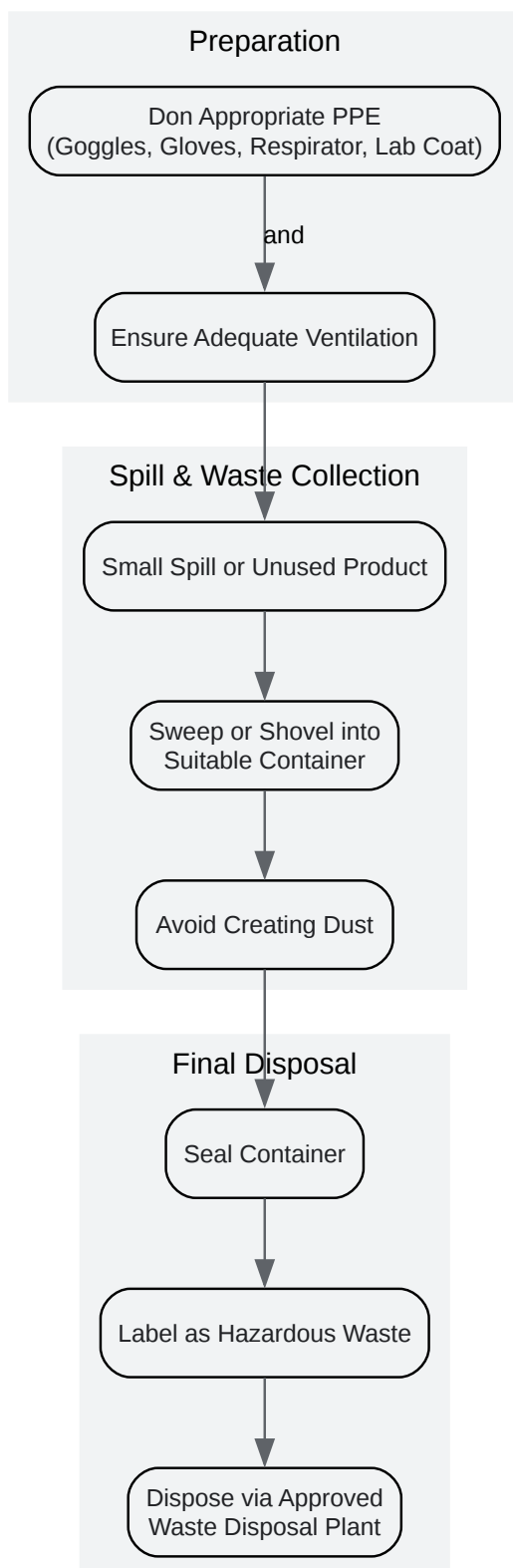
- Waste Collection:
  - For small spills, use appropriate tools to put the spilled material into a convenient waste disposal container.[2]
  - For large spills, use a shovel to put the spilled material into a convenient waste disposal container.[2]
  - Sweep up and shovel the material into suitable, closed containers for disposal. Avoid creating dust.[3][4]

- Container Management:
  - Keep waste in suitable, closed containers for disposal.[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Dispose of the contents and the container to an approved waste disposal plant.[\[3\]](#)
  - Contaminated packaging should be disposed of as an unused product.[\[4\]](#)
- Environmental Precautions:
  - Do not let the product enter drains.[\[1\]](#)[\[4\]](#)
  - Discharge into the environment must be avoided.[\[1\]](#)

## Quantitative Data Summary

Property	Value	Source
Melting Point	120 °C	<a href="#">[6]</a>
Molecular Weight	353.42 g/mol	<a href="#">[6]</a>
Storage Temperature	Do not store above 5°C (41°F)	<a href="#">[2]</a>

## Disposal Workflow Diagram



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Caption: Disposal workflow for Fmoc-6-aminohexanoic acid.

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- To cite this document: BenchChem. [Einecs 283-783-3 proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15182967#einecs-283-783-3-proper-disposal-procedures]

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